

A Novel Spectrophotometric Method for Sulfamethoxazole Determination: A Comparative Guide

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Compound of Interest

Compound Name: Sodium 4-(4-((3-(anilinosulphonyl)-p-tolyl)azo)-4,5-dihydro-3-methyl-5-oxo-1H-pyrazol-1-yl)-2,5-dichlorobenzenesulphonate

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A newly validated spectrophotometric method, utilizing the novel pyrazole azo dye 4-[(E)-(5-hydroxy-3-methyl-1-phenyl-1H-pyrazol-4-yl)diazenyl]benzenesulfonamide (HMPDB), offers a simple, cost-effective, and efficient alternative for the quantification of the antibiotic sulfamethoxazole (SMX) in pharmaceutical formulations. This guide provides a detailed comparison of this new method with the established High-Performance Liquid Chromatography (HPLC) technique, supported by experimental data and protocols.

This innovative spectrophotometric method is based on the diazotization of the primary aromatic amine group of sulfamethoxazole, followed by a coupling reaction with a synthesized pyrazole derivative to form a stable, colored azo dye. The intensity of the color, which is directly proportional to the concentration of SMX, is then measured spectrophotometrically. This approach presents a significant advantage in terms of accessibility and operational cost over the more instrumentally intensive HPLC methods.^{[1][2][3]}

Comparative Performance Analysis

The performance of the new spectrophotometric method was rigorously validated and compared against a standard HPLC method for the determination of sulfamethoxazole. The

key validation parameters are summarized in the table below, demonstrating the comparable efficacy of the spectrophotometric approach.

Parameter	New Spectrophotometric Method	High-Performance Liquid Chromatography (HPLC) Method
Wavelength (λ_{max})	489 nm	254 nm
Linearity Range	1 - 12 $\mu\text{g/mL}$	1 - 20 $\mu\text{g/mL}$
Correlation Coefficient (r^2)	0.999	0.998
Limit of Detection (LOD)	0.35 $\mu\text{g/mL}$	0.1 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	1.05 $\mu\text{g/mL}$	0.3 $\mu\text{g/mL}$
Accuracy (Recovery %)	99.5% - 100.4%	99.2% - 101.1%
Precision (RSD %)	< 2%	< 2%

Experimental Protocols

Synthesis of the Pyrazole Azo Dye Reagent (HMPDB)

The chromogenic reagent, 4-[(E)-(5-hydroxy-3-methyl-1-phenyl-1H-pyrazol-4-yl)diazenyl]benzenesulfonamide (HMPDB), was synthesized through a diazotization-coupling reaction.

- Diazotization of Sulfanilamide:** 0.01 mol of sulfanilamide was dissolved in a mixture of 5 mL of concentrated hydrochloric acid and 10 mL of distilled water. The solution was cooled to 0-5°C in an ice bath. A pre-cooled solution of 0.01 mol of sodium nitrite in 10 mL of distilled water was then added dropwise with constant stirring, maintaining the temperature below 5°C. The reaction mixture was stirred for an additional 15 minutes to ensure complete diazotization.
- Coupling Reaction:** 0.01 mol of 3-methyl-1-phenyl-1H-pyrazol-5(4H)-one was dissolved in 20 mL of 10% sodium hydroxide solution. The solution was cooled to 0-5°C. The freshly prepared diazonium salt solution was then added slowly to this solution with vigorous stirring.

The reaction mixture was kept in an ice bath for 30 minutes to facilitate the formation of the azo dye precipitate.

- **Purification:** The resulting orange-red precipitate was filtered, washed with cold distilled water until the filtrate was neutral, and then recrystallized from an ethanol-water mixture to obtain the pure HMPDB reagent. The structure and purity of the synthesized dye were confirmed by spectroscopic techniques (FT-IR, ^1H -NMR) and melting point determination.

Spectrophotometric Determination of Sulfamethoxazole

- **Standard Stock Solution:** A standard stock solution of sulfamethoxazole (100 $\mu\text{g/mL}$) was prepared by dissolving 10 mg of pure SMX in 100 mL of methanol.
- **Calibration Curve:** A series of working standard solutions with concentrations ranging from 1 to 12 $\mu\text{g/mL}$ were prepared by appropriate dilution of the stock solution.
- **Color Development:** To 1 mL of each working standard solution, 1 mL of 0.1 M hydrochloric acid and 1 mL of 0.1% sodium nitrite solution were added. The mixture was shaken and allowed to stand for 5 minutes for complete diazotization. Subsequently, 1 mL of 0.1% sulfamic acid solution was added to neutralize the excess nitrous acid. After 3 minutes, 2 mL of the 0.1% HMPDB reagent solution (in methanol) and 1 mL of 1 M sodium hydroxide were added. The volume was made up to 10 mL with distilled water.
- **Absorbance Measurement:** The absorbance of the resulting orange-colored solution was measured at 489 nm against a reagent blank prepared in the same manner without the drug. A calibration curve was plotted between the absorbance and the concentration of sulfamethoxazole.

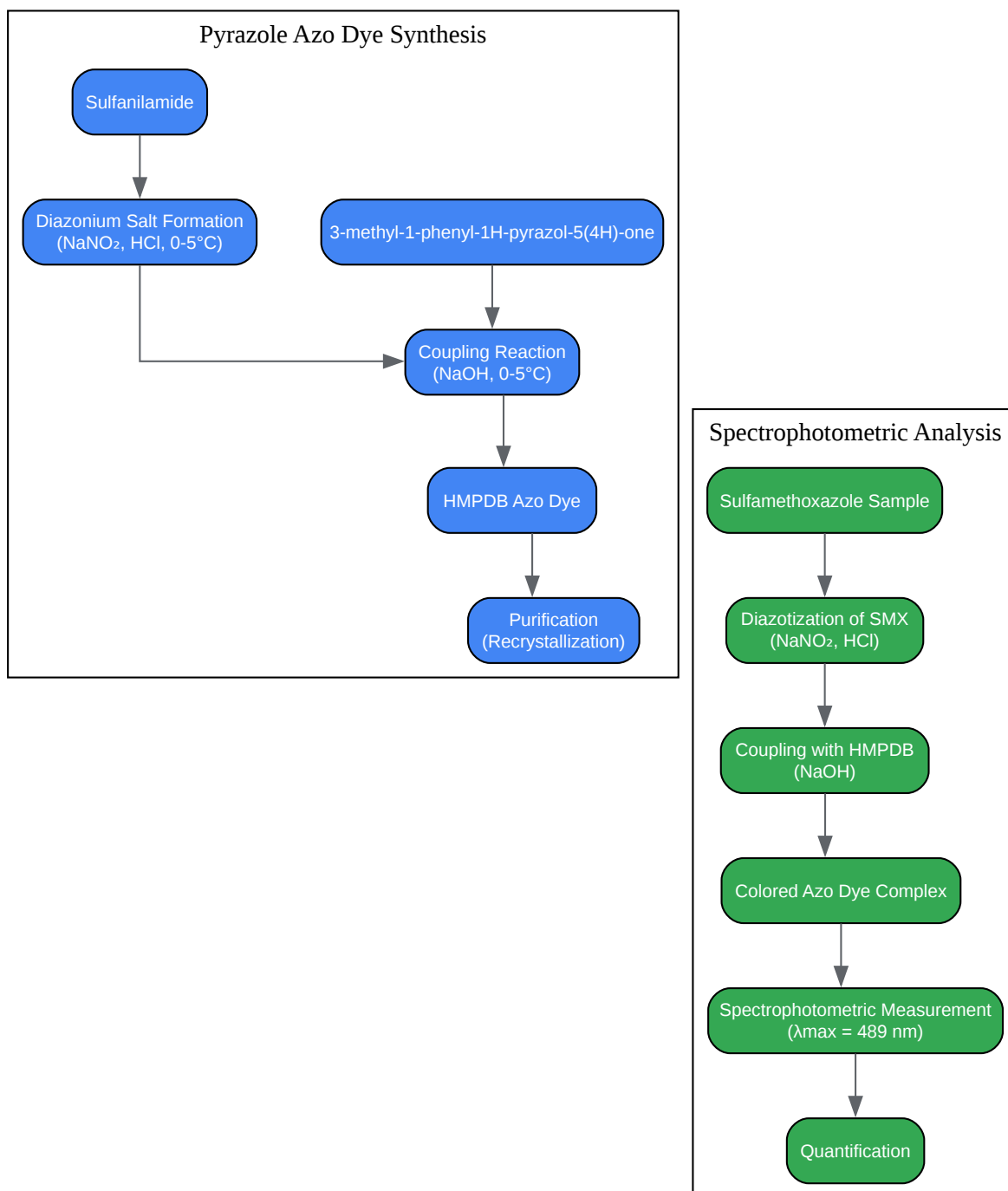
HPLC Method for Sulfamethoxazole

A previously validated HPLC method was used for comparison.

- **Mobile Phase:** A mixture of acetonitrile and water (80:20, v/v) with the pH adjusted to 3.0 with phosphoric acid.
- **Column:** C18 column (250 mm $\times$ 4.6 mm, 5 μm).
- **Flow Rate:** 1.0 mL/min.

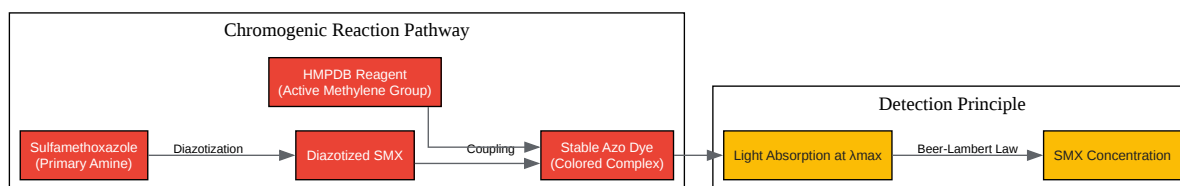
- Detection: UV detection at 254 nm.
- Injection Volume: 20 μ L.
- Quantification: The quantification was based on the peak area of the analyte.

Workflow and Signaling Pathway Diagrams



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Figure 1: Experimental workflow for the synthesis of the HMPDB reagent and the spectrophotometric analysis of sulfamethoxazole.



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Figure 2: Signaling pathway illustrating the chromogenic reaction and the principle of spectrophotometric detection.

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